

Introduction: Understanding 4-tert-Pentylphenol in a Research Context

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Compound of Interest

Compound Name: 3-Tert-pentylphenol

Cat. No.: B8516685

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Alkylphenols are a class of organic compounds that have found broad application across various industrial and research sectors. Within this family, tert-pentylphenols are notable for their use as chemical intermediates. It is critical to distinguish between the isomers of this compound. The most commercially significant and extensively studied isomer is 4-tert-pentylphenol (p-tert-pentylphenol; PTAP), where the tert-pentyl group is at the para position relative to the hydroxyl group (CAS No. 80-46-6). Other isomers, such as **3-tert-pentylphenol** (meta-isomer), are less common and not as thoroughly characterized in publicly available literature.

Given its prevalence in industrial synthesis and its characterization as a reference compound in environmental and toxicological studies, this guide will focus exclusively on 4-tert-pentylphenol. We will provide researchers, scientists, and drug development professionals with a comprehensive overview of its properties, detailed protocols for its safe handling, and methodologies for its application in representative laboratory workflows. The causality behind procedural steps is emphasized to empower users with the ability to adapt and troubleshoot experimental designs.

Physicochemical and Toxicological Profile

A thorough understanding of a chemical's properties is foundational to its safe and effective use. 4-tert-pentylphenol is a solid at room temperature with limited water solubility, characteristics that dictate the choice of solvents and handling procedures.[1][2] Its moderate octanol-water partition coefficient (log K_{ow}) suggests a potential for bioaccumulation in lipid-rich tissues, a key consideration in environmental and toxicological assessments.[3][4]

Table 1: Physicochemical Properties of 4-tert-Pentylphenol

Property	Value	Source(s)
CAS Number	80-46-6	[1]
Molecular Formula	C ₁₁ H ₁₆ O	[5]
Molecular Weight	164.25 g/mol	[5]
Appearance	Colorless needles or beige/off-white solid	[1][2]
Melting Point	91 - 95 °C (196 - 203 °F)	[1][4]
Boiling Point	~255 °C (491 °F) at 760 mmHg	[2][4]
Water Solubility	< 1 mg/mL; generally considered insoluble	[1]
pKa	10.16 - 10.43 (Weak Acid)	[4][5]
log K _{ow}	3.3 - 4.03	[3][4][5]

From a safety perspective, 4-tert-pentylphenol is classified as a corrosive material capable of causing severe skin burns and serious eye damage.[2][6] It is also a known skin sensitizer, meaning repeated contact can lead to an allergic reaction.[2][7] Furthermore, it is recognized as an endocrine-disrupting chemical (EDC) due to its ability to interact with the estrogen receptor, a property that makes it a compound of interest in toxicological research but also necessitates stringent handling protocols to avoid unintended exposure.[4][7]

Table 2: Hazard and Safety Information for 4-tert-Pentylphenol

Hazard Identification	Classification & Details	Source(s)
GHS Pictograms	Corrosion, Health Hazard, Environmental Hazard	[2]
GHS Signal Word	Danger	[2]
Hazard Statements	H314: Causes severe skin burns and eye damage H317: May cause an allergic skin reaction H410: Very toxic to aquatic life with long lasting effects	[2]
NFPA 704 Diamond	Health: 3 (Can cause serious or permanent injury) Flammability: 1 (Must be preheated before ignition can occur) Instability: 0 (Normally stable)	[1]
Key Toxicological Endpoints	Corrosive; Skin Sensitizer; Endocrine Disruptor (Estrogenic Activity)	[4][6][7]

Core Laboratory Protocols: Safe Handling and Management

Adherence to rigorous safety protocols is non-negotiable when working with a corrosive and sensitizing agent like 4-tert-pentylphenol. The following procedures provide a framework for minimizing exposure and ensuring a safe laboratory environment.

Protocol 1: General Handling, Weighing, and Solution Preparation

- Causality:** This protocol is designed to prevent dermal, ocular, and respiratory exposure. Using a ventilated enclosure is critical as fine powders can become airborne during manipulation.

- Engineering Controls: All manipulations of solid 4-tert-pentylphenol must be performed inside a certified chemical fume hood or a powder containment balance hood.
- Personal Protective Equipment (PPE): Wear the following mandatory PPE:
 - Nitrile gloves (double-gloving is recommended for extended handling).
 - Safety goggles with side shields or a full-face shield.
 - A properly buttoned laboratory coat.
- Weighing:
 - Tare a clean, compatible container (e.g., glass vial or beaker) on an analytical balance inside the ventilated enclosure.
 - Use a chemical spatula to carefully transfer the desired amount of solid 4-tert-pentylphenol to the container. Avoid generating dust.
 - Close the primary container immediately after dispensing.
- Dissolution:
 - Due to its poor water solubility, 4-tert-pentylphenol is typically dissolved in organic solvents.^[1] For synthetic applications, solvents like toluene or xylene may be used. For biological assays, ethanol or dimethyl sulfoxide (DMSO) are common choices.
 - Add the chosen solvent to the container with the weighed solid.
 - If necessary, gently warm the mixture or use a magnetic stirrer to facilitate dissolution. Perform this in the fume hood.
- Storage:
 - Store solid 4-tert-pentylphenol in its original, tightly sealed container.^[8]
 - Keep in a designated, locked cabinet for corrosive and toxic chemicals.^[6] The storage area should be cool, dry, and well-ventilated.

- Stock solutions should be stored in tightly capped glass containers, clearly labeled with the chemical name, concentration, solvent, and date of preparation.

Protocol 2: Spill Management and Waste Disposal

- Causality: The spill response is designed to safely contain and neutralize the solid material without creating a larger hazard. The use of ethanol helps to dampen the powder and prevent it from becoming airborne.^[1] Waste must be segregated due to the compound's high aquatic toxicity.^[6]
- Immediate Actions:
 - Alert personnel in the immediate area and evacuate if the spill is large.
 - Ensure the area is well-ventilated. Remove all sources of ignition.^[1]
- Spill Cleanup (for small spills <5g):
 - Wearing the full PPE described in Protocol 1, gently cover the solid spill with an absorbent paper towel.
 - Carefully dampen the material with 60-70% ethanol to prevent dust formation.^[1]
 - Using a spatula or scoop, transfer the dampened material and absorbent paper into a designated, labeled hazardous waste container.
 - Wipe the spill area with a paper towel dampened with 60-70% ethanol, followed by a thorough wash with soap and water.^[1]
 - Place all contaminated materials (gloves, paper towels) into the hazardous waste container.
- Waste Disposal:
 - All solid waste and concentrated solutions of 4-tert-pentylphenol must be disposed of as hazardous chemical waste. Never pour this chemical down the drain.^[6]
 - Collect waste in a clearly labeled, leak-proof container.

- Follow all institutional, local, and national regulations for hazardous waste disposal.

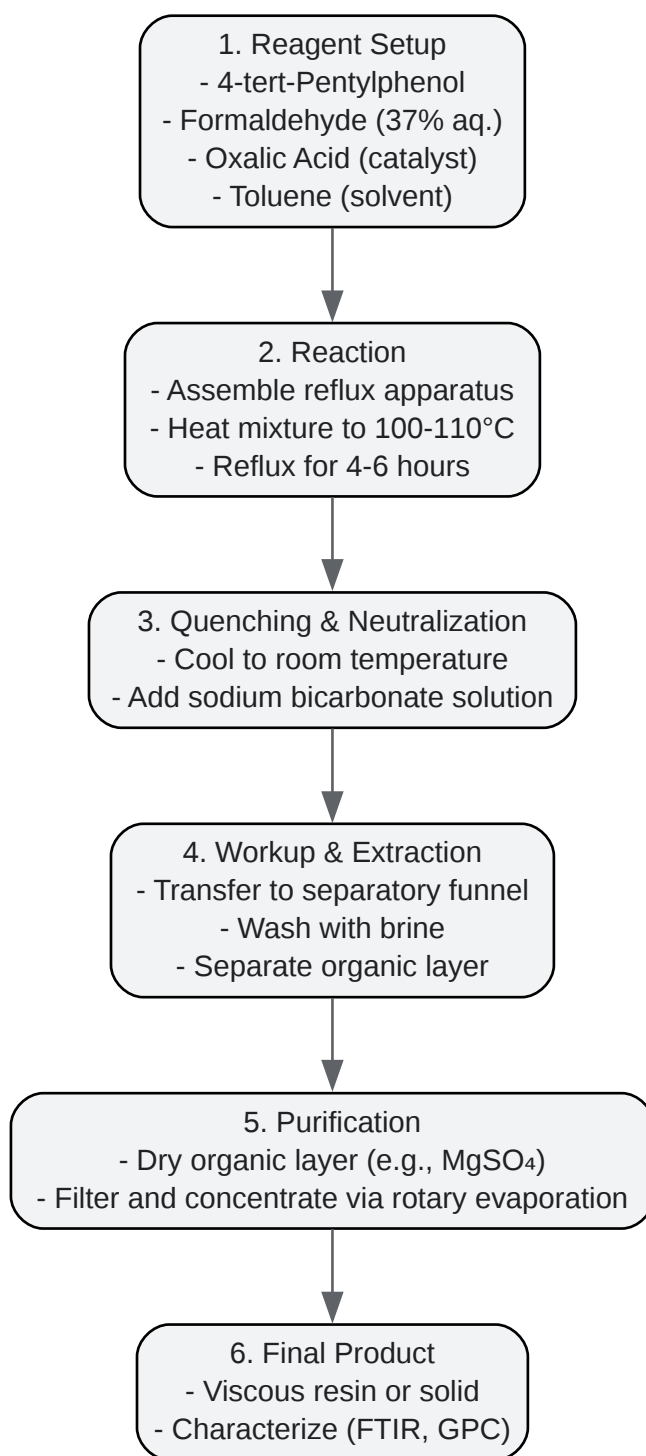
Application-Specific Protocols

The utility of 4-tert-pentylphenol is best illustrated through its application in specific experimental contexts. Below are two representative protocols for its use in polymer synthesis and biological assays.

Application 1: Synthesis of a 4-tert-Pentylphenol-Modified Novolak Resin

- **Scientific Rationale:** Novolak resins are produced by the acid-catalyzed condensation of a phenol with formaldehyde. By incorporating 4-tert-pentylphenol, which has a bulky, non-reactive alkyl group, the resulting polymer's properties (such as solubility and melting point) can be modified. It can also act as a chain-terminating agent to control the molecular weight of the final resin.^[9] This protocol provides a basic framework for synthesizing a low-molecular-weight oligomer for use in coatings or inks.

Workflow for Novolak Resin Synthesis



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Caption: Workflow for the synthesis of a 4-tert-pentylphenol-based novolak resin.

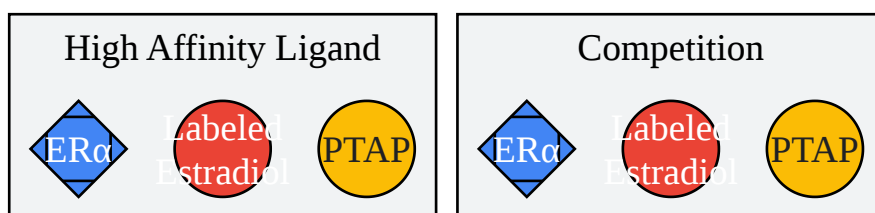
Step-by-Step Methodology:

- Reagents & Equipment:
 - 4-tert-Pentylphenol (1.0 eq)
 - Formaldehyde (37 wt. % solution in water, 0.8 eq)
 - Oxalic acid dihydrate (catalyst, ~0.02 eq)
 - Toluene
 - Saturated sodium bicarbonate solution
 - Brine (saturated NaCl solution)
 - Anhydrous magnesium sulfate
 - Round-bottom flask, reflux condenser, magnetic stirrer/hotplate, separatory funnel, rotary evaporator.
- Reaction Setup:
 - In a fume hood, charge a round-bottom flask with 4-tert-pentylphenol, toluene, formaldehyde solution, and oxalic acid.
 - Equip the flask with a reflux condenser and a magnetic stir bar.
- Polycondensation Reaction:
 - Heat the reaction mixture to reflux (approx. 100-110°C) with vigorous stirring.
 - Maintain the reflux for 4-6 hours. The reaction progress can be monitored by techniques like Thin Layer Chromatography (TLC) if a suitable mobile phase is developed.
- Workup and Purification:
 - Cool the reaction mixture to room temperature.
 - Slowly add saturated sodium bicarbonate solution to neutralize the oxalic acid catalyst.

- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water and then brine.
- Separate the organic (toluene) layer and dry it over anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the resin, which may range from a viscous liquid to a brittle solid.
- Characterization:
 - The structure of the resulting resin can be confirmed using Fourier-Transform Infrared (FTIR) spectroscopy (observing the disappearance of the C=O stretch from formaldehyde and changes in the aromatic C-H bending region).
 - The molecular weight distribution can be determined by Gel Permeation Chromatography (GPC).

Application 2: In Vitro Competitive Estrogen Receptor (ER) Binding Assay

- Scientific Rationale: As a known endocrine disruptor, 4-tert-pentylphenol serves as a useful positive control or test compound in assays designed to screen for estrogenic activity.^[10] A competitive binding assay determines the ability of a test compound to displace a radiolabeled or fluorescently labeled estrogen (e.g., $^{17}\beta$ -estradiol) from the estrogen receptor (ER α or ER β). A high affinity of the test compound will result in greater displacement of the labeled ligand.



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